

BMIM TFSI Safety Data Sheet Technical Analysis

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 1-Butyl-3-methylimidazolium bis(trifluoromethylsulfonyl)imide

CAS No.: 174899-83-3

Cat. No.: S644962

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Chemical Identity and Properties

Table 1: Basic Chemical Identification

Parameter	Specification
CAS Number	174899-82-2
IUPAC Name	1-Butyl-3-methylimidazolium bis(trifluoromethylsulfonyl)imide
Molecular Formula	$C_8H_{15}N_2^+ \cdot C_2F_6NO_4S_2^-$
Molecular Weight	419.36 g/mol
Purity Grades	Technical ($\geq 95\%$), High purity ($\geq 99\%$), Electrochemical ($\geq 99.5\%$)

Hazard Classification

Table 2: GHS Hazard Classification

Hazard Category	Classification	Signal Word
Acute Toxicity	Category 4 (Oral)	Warning
Skin Irritation	Category 2	Warning
Eye Irritation	Category 2A	Warning
Specific Target Organ Toxicity	Category 3	Warning

Physical-Chemical Properties

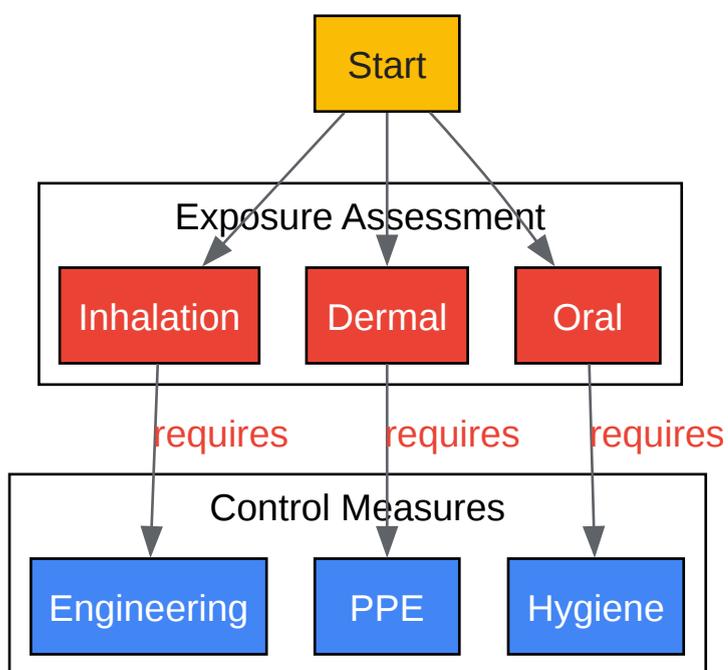
Table 3: Physical Properties

Property	Value	Conditions
Appearance	Colorless to pale yellow liquid	25°C
Density	1.43 g/cm ³	20°C
Viscosity	52 cP	25°C
Melting Point	-4°C	-
Decomposition Temperature	>400°C	-
Water Solubility	Partially miscible	20°C
Vapor Pressure	<0.1 hPa	20°C

Exposure Limits and Toxicity Data

Table 4: Toxicological Data

Test Parameter	Result	Species
LD ₅₀ Oral	>2000 mg/kg	Rat
LD ₅₀ Dermal	>2000 mg/kg	Rabbit
Skin Irritation	Mild irritant	Rabbit
Eye Irritation	Moderate irritant	Rabbit
Mutagenicity	Negative (Ames test)	-



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Exposure assessment and control workflow

Experimental Safety Protocols

Protocol 1: Handling and Storage Procedures

Materials Required:

- Chemical-resistant gloves (nitrile or butyl rubber)
- Safety goggles with side shields
- Lab coat or protective apron
- Fume hood or well-ventilated area
- Secondary containment

Procedure:

- **Preparation:** Conduct risk assessment and ensure engineering controls are functional
- **PPE Donning:** Wear appropriate gloves, eye protection, and lab coat
- **Transfer:** Perform all transfers in fume hood
- **Storage:** Store in sealed containers at room temperature, protected from moisture
- **Decontamination:** Clean spills immediately with appropriate absorbents

Protocol 2: Thermal Stability Testing

Objective: Determine decomposition temperature and hazardous byproducts

Equipment:

- TGA-DSC apparatus
- FTIR spectrometer for gas analysis
- Sealed sample pans
- Calibration standards

Methodology:

- Load 5-10 mg sample into TGA pan
- Heat from 25°C to 500°C at 10°C/min under nitrogen
- Monitor mass loss and thermal events
- Analyze evolved gases by FTIR
- Record onset decomposition temperature

Emergency Response Procedures

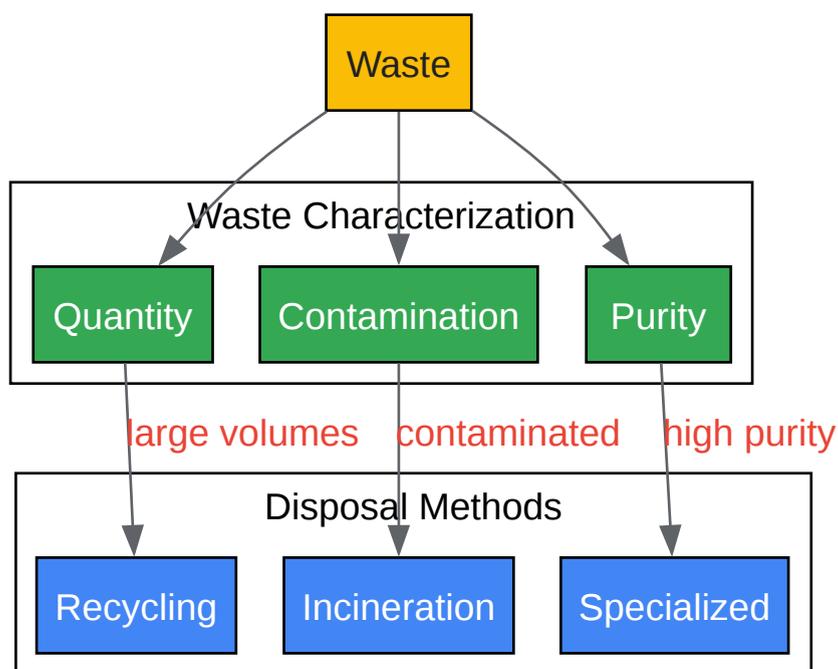
Table 5: First Aid Measures

Exposure Route	First Aid Measures
Inhalation	Move to fresh air, seek medical attention if symptoms persist
Skin Contact	Wash thoroughly with soap and water, remove contaminated clothing
Eye Contact	Rinse cautiously with water for several minutes, remove contact lenses
Ingestion	Rinse mouth, do NOT induce vomiting, seek medical attention

Environmental and Disposal Considerations

Table 6: Environmental Data

Parameter	Value	Notes
Biodegradability	Not readily biodegradable	OECD 301
Aquatic Toxicity	EC ₅₀ > 100 mg/L (Daphnia)	-
Partition Coefficient	Log P _{o/w} : ~2.3	Estimated
Disposal Method	Incineration or specialized waste treatment	-



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Waste disposal decision workflow

Stability and Reactivity

Table 7: Reactivity Data

Condition	Stability	Observations
Ambient temperature	Stable	No decomposition observed
Elevated temperature	Stable to 400°C	Decomposition above 400°C
Light exposure	Stable	No photodegradation
Moisture	Hygroscopic	Water absorption up to 2%
Incompatible materials	Strong oxidizers, strong acids	May react vigorously

Regulatory Information

Table 8: Regulatory Status

Region	Status	Restrictions
EU	Not classified as hazardous	REACH registered
USA	OSHA hazard communication standard applies	-
Japan	Not classified under ISHL	-
Global	Subject to local regulations	Check local requirements

Advanced Research Considerations

For drug development applications, additional testing protocols are recommended:

Protocol 3: Cytotoxicity Screening

Cell Lines: HEK293, HepG2, Caco-2 **Concentration Range:** 0.1-1000 µg/mL **Exposure Time:** 24-72 hours

Endpoints: MTT assay, LDH release, apoptosis markers

Protocol 4: Metabolic Stability

System: Liver microsomes (human, rat) **Incubation:** 37°C, 0-60 minutes **Analysis:** LC-MS/MS for parent compound and metabolites

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Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com